

Unveiling the Biological Profile of 3-Methylheptan-4-one: A Technical Guide

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Compound of Interest

Compound Name: 3-Methylheptan-4-one

Cat. No.: B091715

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Disclaimer: Scientific understanding of the biological activity of **3-Methylheptan-4-one** is currently limited. This document summarizes available data and provides a framework for future investigation.

Executive Summary

3-Methylheptan-4-one is a volatile organic compound belonging to the aliphatic ketone class. While its physical and chemical properties are well-documented, comprehensive studies on its specific biological activities, mechanisms of action, and potential therapeutic or toxicological effects are largely absent from publicly available literature. This technical guide synthesizes the existing information, including its chemical identity, safety and hazard data, and potential biological roles inferred from structurally related compounds. Due to the scarcity of specific biological data, this document also proposes a generalized experimental workflow to guide future research into the biological and toxicological profile of **3-Methylheptan-4-one**.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **3-Methylheptan-4-one** is fundamental for any biological investigation, influencing factors such as bioavailability and potential for membrane interaction.

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₈ H ₁₆ O | [1] |
| Molecular Weight | 128.21 g/mol | [1] |
| CAS Number | 15726-15-5 | [2] |
| Appearance | Colorless to Light yellow clear liquid | [3] |
| Odor | Fruity aroma | [3] |
| Boiling Point | 156 - 160 °C | [3] |
| Flash Point | 38 - 44.6 °C | [2] [4] |
| Solubility | Soluble in alcohol and ether; Water solubility: 1371 mg/L at 25 °C (estimated) | [3] [4] |
| logP (o/w) | 2.350 (estimated) | [4] |

Known Biological Information and Inferences

Direct research on the biological activity of **3-Methylheptan-4-one** is sparse. However, information on related aliphatic ketones allows for some inferences.

Toxicological Profile

The primary available information pertains to its hazard classification. It is identified as a flammable liquid and an irritant.[\[1\]](#)[\[5\]](#) The Haz-Map database lists it under "Ketones (5)" However, specific studies confirming the neurotoxicity of **3-Methylheptan-4-one** are lacking. For instance, ethyl n-butyl ketone (3-heptanone) has been shown to produce central-peripheral distal axonopathy at high doses, a toxicity attributed to its metabolism to neurotoxic gamma-diketones.[\[6\]](#) Whether **3-Methylheptan-4-one** shares this metabolic fate and toxic potential remains to be investigated.

Table of Hazard Classifications:

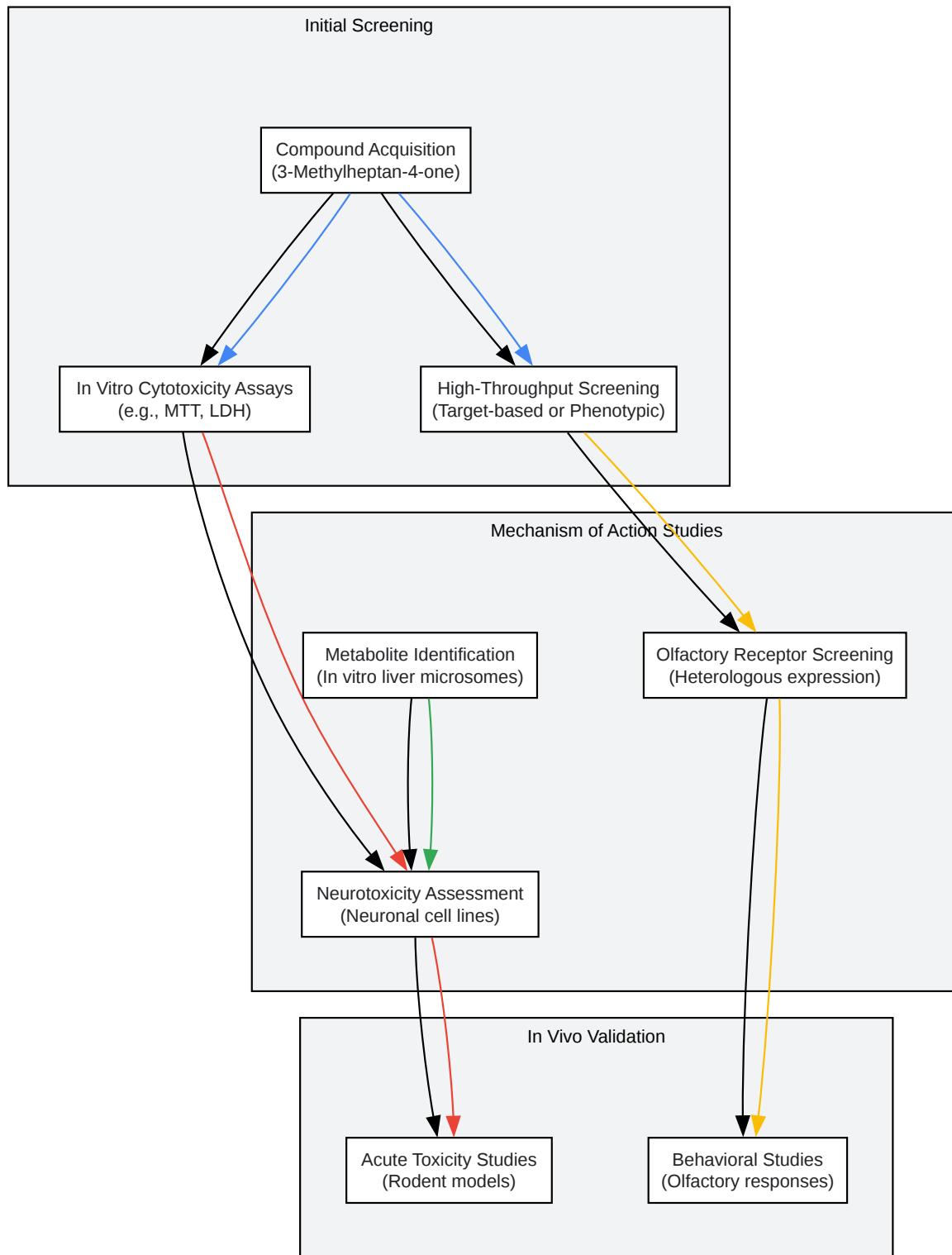
| Hazard Statement | GHS Classification | Source |
|----------------------------------|-----------------------------|---------------------|
| Flammable liquid and vapor | H226 | [1] |
| Causes skin irritation | H315 (50% of notifications) | [1] |
| Causes serious eye irritation | H319 (50% of notifications) | [1] |
| May cause respiratory irritation | H335 (50% of notifications) | [1] |

Olfactory and Pheromonal Activity

Volatile ketones frequently act as odorants and, in some species, as pheromones. The related compound, 4-methyl-3-heptanone, has been identified as an alarm pheromone in certain ant species.^[7] It is plausible that **3-Methylheptan-4-one** could interact with olfactory receptors in various species, including mammals. However, the specific receptors and the subsequent signaling pathways have not been elucidated. The study of odorant-receptor interactions is a complex field, often requiring heterologous expression systems to deorphanize receptors.^{[8][9]}

Proposed Experimental Workflow for Biological Characterization

Given the limited data, a systematic investigation is required to delineate the biological activity of **3-Methylheptan-4-one**. The following workflow is proposed as a starting point for researchers.

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Caption: Proposed workflow for the biological characterization of **3-Methylheptan-4-one**.

Potential Signaling Pathways: An Area for Future Research

No specific signaling pathways have been definitively associated with **3-Methylheptan-4-one**. Based on the activities of related compounds, two potential areas of investigation are olfactory signaling and pathways related to cellular stress and toxicity.

Olfactory Signaling Pathway (Hypothetical)

Should **3-Methylheptan-4-one** be identified as an odorant, it would likely activate a G-protein coupled receptor (GPCR) in the olfactory epithelium. This would initiate a canonical olfactory signal transduction cascade.



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Caption: A generalized olfactory signal transduction pathway.

Conclusion

3-Methylheptan-4-one remains a poorly characterized molecule from a biological perspective. While its chemical properties and hazard classifications provide a baseline for safe handling, its specific interactions with biological systems are unknown. The information on related aliphatic ketones suggests that future research should focus on its potential neurotoxic effects, its metabolism, and its interaction with olfactory receptors. The experimental workflow and hypothetical signaling pathway presented here offer a structured approach for researchers to begin to fill the significant knowledge gaps surrounding the biological activity of this compound. Such studies are essential to fully understand its potential risks and any prospective applications.

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